

CAS 4664-13-5 physicochemical properties

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Compound of Interest

Compound Name:	4-Hydroxy-3,6-dimethylpyridin- 2(1H)-one
CAS No.:	4664-13-5
Cat. No.:	B1395598

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Molecular and Physical Characteristics

4-Cyano-4-phenylcyclohexanone is a white to off-white crystalline solid.[1] Its structure, featuring a cyclohexanone ring with a phenyl and a cyano group attached to the same carbon, imparts a unique combination of polarity and steric hindrance that influences its physical and chemical behavior.

Table 1: Core Physicochemical Properties of 4-Cyano-4-phenylcyclohexanone

Property	Value	Source(s)
CAS Number	25115-74-6	[2][3]
Molecular Formula	C13H13NO	[2][3]
Molecular Weight	199.25 g/mol	[3]
Appearance	White to cream to pale brown or pale yellow crystals or powder	[2]
Melting Point	110-119 °C	[2]
Solubility	Slightly soluble in water; soluble in organic solvents like benzene, chloroform, and toluene.[1]	[1]
Stability	Stable under recommended storage conditions.[1]	[1]

Experimental Determination of Physicochemical Properties

The following protocols are grounded in established methodologies to ensure the generation of reliable and reproducible data. The validation of these analytical procedures should be performed in accordance with ICH Q2(R2) guidelines to demonstrate their suitability for the intended purpose.[4][5][6][7][8]

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity for crystalline organic compounds.[9] A sharp melting range typically signifies high purity. The capillary method, as outlined in ASTM E324, is a standard and reliable technique for this determination.[10][11]

- **Sample Preparation:** Ensure the 4-cyano-4-phenylcyclohexanone sample is completely dry and finely powdered to facilitate uniform heat transfer.[9]

- **Capillary Tube Loading:** Pack the powdered sample into a capillary melting point tube to a height of 2-4 mm.[12]
- **Apparatus Setup:** Place the loaded capillary tube into a calibrated melting point apparatus. [12]
- **Heating Rate:** Employ a rapid heating rate to determine an approximate melting point, then allow the apparatus to cool. For the accurate determination, use a slower heating rate of 1-2 °C per minute once the temperature is within 15-20 °C of the approximate melting point.
- **Observation and Recording:** Record the temperature at which the first liquid is observed (initial melting point) and the temperature at which the last solid particle melts (final melting point). The range between these two temperatures is the melting range.[12]

Causality Behind Experimental Choices: A slow heating rate near the melting point is crucial to allow for thermal equilibrium between the sample, the heating block, and the thermometer, ensuring an accurate reading. A wide melting range is indicative of impurities, which disrupt the crystal lattice and lower the energy required to transition to a liquid state.

Diagram 1: Workflow for Melting Point Determination



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Caption: Workflow for melting point determination by the capillary method.

Solubility Determination

Understanding the solubility of 4-cyano-4-phenylcyclohexanone is essential for its application in synthesis, formulation, and biological studies. The OECD Guideline 105 provides a framework for determining water solubility.[13][14][15][16][17] For solubility in organic solvents, a similar flask method can be employed.

- **Sample Preparation:** Add an excess amount of 4-cyano-4-phenylcyclohexanone to a known volume of the solvent (e.g., water, ethanol, chloroform) in a flask.
- **Equilibration:** Agitate the flask at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A preliminary test can help determine the necessary equilibration time.[\[13\]](#)[\[16\]](#)
- **Phase Separation:** Allow the mixture to stand, or centrifuge, to separate the undissolved solid from the saturated solution.
- **Sample Analysis:** Carefully withdraw a known volume of the supernatant and determine the concentration of the dissolved solute using a validated analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy.
- **Calculation:** Express the solubility as mass per unit volume of solvent (e.g., g/L or mg/mL).

Causality Behind Experimental Choices: Reaching equilibrium is paramount for an accurate solubility measurement. The flask method is suitable for substances with solubilities above 10^{-2} g/L.[\[13\]](#) The choice of analytical method for concentration determination will depend on the chromophoric properties of the compound and the desired sensitivity.

Thermal Stability Assessment (Thermogravimetric Analysis - TGA)

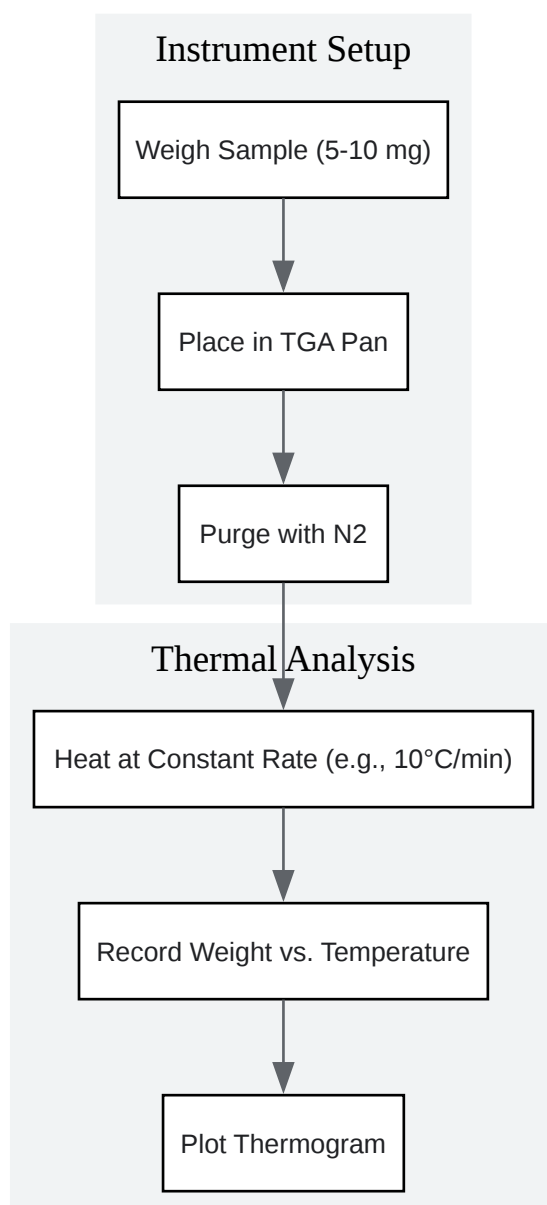
TGA provides valuable information on the thermal stability and decomposition profile of a material.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#) The ASTM E1131 standard can be followed for conducting TGA on polymeric materials, and its principles are applicable here.[\[22\]](#)

- **Sample Preparation:** Accurately weigh a small amount (5-10 mg) of 4-cyano-4-phenylcyclohexanone into a TGA pan.
- **Instrument Setup:** Place the pan in the TGA furnace and purge with an inert gas (e.g., nitrogen) to prevent oxidative degradation.
- **Heating Program:** Heat the sample at a constant rate (e.g., 10 °C/min) over a defined temperature range (e.g., 30 °C to 600 °C).

- Data Acquisition: Continuously monitor and record the sample weight as a function of temperature.
- Data Analysis: Plot the percentage weight loss versus temperature. The onset temperature of decomposition provides an indication of the material's thermal stability. The derivative of the weight loss curve can help identify the temperatures of maximum decomposition rates.

Causality Behind Experimental Choices: An inert atmosphere is used to study the inherent thermal stability of the compound without the influence of oxygen. A constant heating rate allows for reproducible results and comparison between different materials. The resulting thermogram provides a quantitative measure of mass loss associated with decomposition.[\[22\]](#)

Diagram 2: TGA Experimental Workflow



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Caption: A simplified workflow for thermogravimetric analysis (TGA).

Synthesis and Spectroscopic Characterization

A comprehensive understanding of a compound's properties includes its synthesis and spectroscopic identity.

Synthesis

While a detailed, step-by-step synthesis protocol is best sourced from primary literature, a general route for the preparation of 4-cyano-4-phenylcyclohexanone has been referenced.[16] The synthesis of a related compound, 4-cyano-4-(1-naphthyl)cyclohexanone, involves the hydrolysis and decarboxylation of a corresponding methyl ester precursor.[23] A similar approach may be applicable for the phenyl analog.

Spectroscopic Characterization

Spectroscopic techniques provide a fingerprint of the molecular structure.

FTIR spectroscopy is used to identify the functional groups present in a molecule.[24][25] For 4-cyano-4-phenylcyclohexanone, the key characteristic absorption bands are expected for the carbonyl (C=O) of the cyclohexanone ring, the nitrile (C≡N) group, and the aromatic C-H and C=C bonds of the phenyl group.

Table 2: Expected FTIR Absorption Bands for 4-Cyano-4-phenylcyclohexanone

Functional Group	Expected Wavenumber (cm ⁻¹)	Vibration Type
C≡N (Nitrile)	~2240-2260	Stretching
C=O (Ketone)	~1715	Stretching
Aromatic C=C	~1450-1600	Stretching
Aromatic C-H	~3000-3100	Stretching
Aliphatic C-H	~2850-3000	Stretching

Interpretation: The presence of a strong, sharp peak around 2250 cm⁻¹ is a clear indicator of the nitrile group. A strong absorption band around 1715 cm⁻¹ confirms the presence of the ketone carbonyl group.[26] The region between 1450-1600 cm⁻¹ will show multiple bands characteristic of the phenyl ring.

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.[27][28]

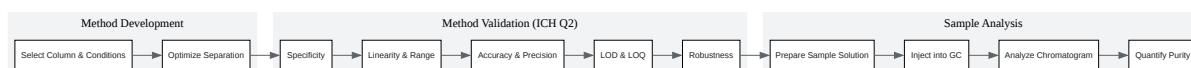
- ^1H NMR: The proton NMR spectrum is expected to show signals for the aromatic protons of the phenyl group (typically in the 7.0-8.0 ppm region) and the aliphatic protons of the cyclohexanone ring (in the upfield region, likely between 2.0-4.0 ppm). The integration of the signals will correspond to the number of protons in each environment.
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the carbonyl carbon (downfield, ~200-220 ppm), the nitrile carbon (~110-125 ppm), the carbons of the phenyl ring (~120-140 ppm), and the aliphatic carbons of the cyclohexanone ring.

A full structural elucidation would involve the use of 2D NMR techniques such as COSY and HSQC to establish the connectivity between protons and carbons.

Purity Determination by Gas Chromatography (GC)

The purity of 4-cyano-4-phenylcyclohexanone can be assessed using gas chromatography, often with a flame ionization detector (FID).^{[29][30][31]} A validated GC method can provide quantitative information on the main component and any impurities.

Diagram 3: Logical Flow for Purity Analysis via GC



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Caption: A logical workflow for the development, validation, and application of a GC method for purity analysis.

Safe Handling and Storage

4-Cyano-4-phenylcyclohexanone should be handled in a well-ventilated area, wearing appropriate personal protective equipment, including gloves and safety glasses.^[10] It should be stored in a tightly closed container in a cool, dry place away from incompatible substances such as strong oxidizing agents.^[1]

References

- ASTM E324, Standard Test Method for Relative Initial and Final Melting Points and the Melting Range of Organic Chemicals, ASTM International, West Conshohocken, PA, 2023, [\[Link\]](#)
- ICH Guideline Q2(R2) on Validation of Analytical Procedures, European Medicines Agency, 2022, [\[Link\]](#)
- ICH Q2(R2) Validation of Analytical Procedures, International Council for Harmonisation, 2023, [\[Link\]](#)
- ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology, ECA Academy, [\[Link\]](#)
- Understanding ICH Q2(R2) Guidelines for Analytical Validation, MasterControl, [\[Link\]](#)
- OECD Guideline for the Testing of Chemicals, Section 1, Test No. 105: Water Solubility, OECD Publishing, Paris, 1995, [\[Link\]](#)
- Melting Points and the Melting Range of Organic Chemicals ASTM E324, Infinita Lab, 2021, [\[Link\]](#)
- Solubility testing in accordance with the OECD 105, FILAB, [\[Link\]](#)
- Understanding ICH Q2(R2) Guidelines for Analytical Validation, YouTube, 2025, [\[Link\]](#)
- OECD 105 - Water Solubility Test at 20°C, Analytice, [\[Link\]](#)
- Test No. 105: Water Solubility, OECD, [\[Link\]](#)
- Water Solubility, Scymaris, [\[Link\]](#)
- Synthesis of 4-cyano-4-phenylcyclohexanol, PrepChem.com, [\[Link\]](#)
- Thermogravimetric Analysis (TGA) ASTM E1131, ISO 11358, Intertek, [\[Link\]](#)
- Melting point determination, [\[Link\]](#)

- 4-Cyano-4-phenylcyclohexanone-98% at Attractive Prices, High Purity Crystalline Solid, IndiaMART, [\[Link\]](#)
- Determination of Melting Points, [\[Link\]](#)
- Determination of Melting Points, [\[Link\]](#)
- Thermogravimetric Analysis (TGA), Prime Process Safety Center, [\[Link\]](#)
- Guide to Thermogravimetric Analysis (TGA): Principles, Techniques, and Applications, LinkedIn, 2025, [\[Link\]](#)
- Thermogravimetric Analysis (TGA) - Types, Methods, Materials, Labs, FAQs, Auriga Research, [\[Link\]](#)
- 4-Phenylcyclohexanone, PubChem, [\[Link\]](#)
- Thermogravimetric analysis (TGA), Chemistry LibreTexts, 2022, [\[Link\]](#)
- Synthesis of 4-cyano-4-(1-naphthyl)cyclohexanone, PrepChem.com, [\[Link\]](#)
- How to Interpret FTIR Results: A Beginner's Guide, AZoM.com, 2025, [\[Link\]](#)
- Chemical Purity Analysis, Agilent, 2016, [\[Link\]](#)
- Basic ¹H- and ¹³C-NMR Spectroscopy, [\[Link\]](#)
- (PDF) How to Read and Interpret ¹H-NMR and ¹³C-NMR Spectrums, ResearchGate, 2025, [\[Link\]](#)
- How to Read and Interpret ¹H-NMR and ¹³C-NMR Spectrums, Indonesian Journal of Science and Technology, [\[Link\]](#)
- FTIR Functional Group Database Table with Search, InstaNANO, 2026, [\[Link\]](#)
- Cyclohexanone, NIST WebBook, [\[Link\]](#)
- How To Read FTIR Spectroscopy?, YouTube, 2025, [\[Link\]](#)

- Investigating Solvent Purity Using Comprehensive Gas Chromatography: A Study of Acetones, LCGC International, 2010, [[Link](#)]
- 2.5B: Uses of Gas Chromatography, Chemistry LibreTexts, 2022, [[Link](#)]

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Sources

- 1. 4-Cyano-4-phenylcyclohexanone-98% at Attractive Prices, High Purity Crystalline Solid [forecastchemicals.com]
- 2. 4-Cyano-4-phenylcyclohexanone, 97% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 3. scbt.com [scbt.com]
- 4. ICH Q2(R2) Validation of analytical procedures - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 5. database.ich.org [database.ich.org]
- 6. ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology - ECA Academy [gmp-compliance.org]
- 7. mastercontrol.com [mastercontrol.com]
- 8. m.youtube.com [m.youtube.com]
- 9. uomus.edu.iq [uomus.edu.iq]
- 10. store.astm.org [store.astm.org]
- 11. infinitalab.com [infinitalab.com]
- 12. cdn.juniata.edu [cdn.juniata.edu]
- 13. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 105: Water ... - OECD - Google ブックス [books.google.co.jp]
- 14. filab.fr [filab.fr]
- 15. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]

- [16. oecd.org \[oecd.org\]](https://www.oecd.org)
- [17. Water Solubility | Scymaris \[scymaris.com\]](https://www.scymaris.com)
- [18. Thermogravimetric Analysis \(TGA\) - Prime Process Safety Center \[primeprocesssafety.com\]](https://www.primeprocesssafety.com)
- [19. infinalab.com \[infinalab.com\]](https://www.infinalab.com)
- [20. aurigaresearch.com \[aurigaresearch.com\]](https://www.aurigaresearch.com)
- [21. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [22. Thermogravimetric Analysis \(TGA\) ASTM E1131, ISO 11358 \[intertek.com\]](https://www.intertek.com)
- [23. prepchem.com \[prepchem.com\]](https://www.prepchem.com)
- [24. azooptics.com \[azooptics.com\]](https://www.azooptics.com)
- [25. youtube.com \[youtube.com\]](https://www.youtube.com)
- [26. Cyclohexanone \[webbook.nist.gov\]](https://webbook.nist.gov)
- [27. faculty.uobasrah.edu.iq \[faculty.uobasrah.edu.iq\]](https://faculty.uobasrah.edu.iq)
- [28. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [29. agilent.com \[agilent.com\]](https://www.agilent.com)
- [30. chromatographyonline.com \[chromatographyonline.com\]](https://www.chromatographyonline.com)
- [31. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
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